

Commercial Suppliers and Research Applications of [Leu3]-Oxytocin

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Compound of Interest

Compound Name: [Leu3]-Oxytocin

Cat. No.: B12424048

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For researchers, scientists, and drug development professionals investigating the oxytocin receptor system, **[Leu3]-Oxytocin** emerges as a valuable research-grade analog. This document provides detailed application notes and protocols for the use of **[Leu3]-Oxytocin**, along with a summary of commercial suppliers and the underlying signaling pathways.

Commercial Suppliers of Research-Grade [Leu3]-Oxytocin

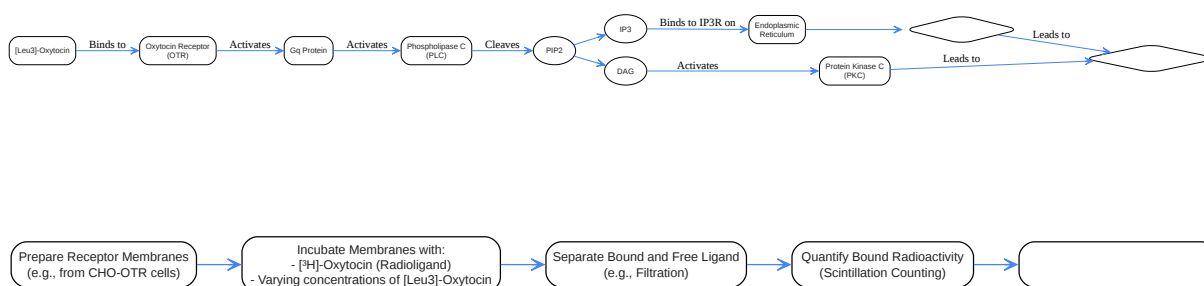
A selection of commercial suppliers offer **[Leu3]-Oxytocin** for research purposes. The table below summarizes key product specifications from several vendors to aid in the selection of the most suitable product for your experimental needs.

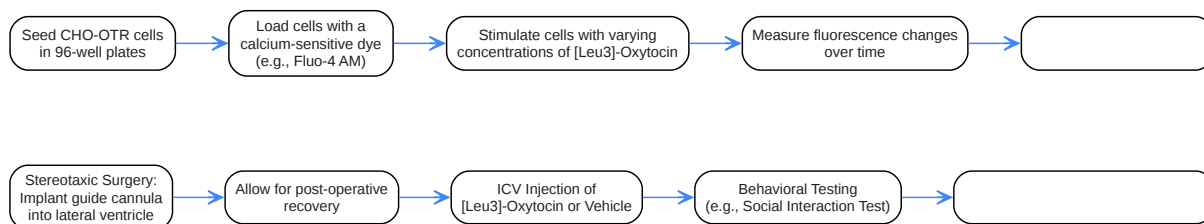
Supplier	Product Name	Catalog No.	Purity	Available Sizes	Storage
MedchemExpress	[Leu3]-Oxytocin	HY-P3221	≥99.0%	5 mg, 10 mg, 50 mg, 100 mg	Powder: -20°C for 3 years. In solvent: -80°C for 6 months.[1]
BOC Sciences	Leu 3-Oxytocin	≥95%	Custom Synthesis	Store at -20°C, protect from light and moisture.[2]	
Simson Pharma	Leu-3-Oxytocin	O690004	N/A	Custom Synthesis	N/A

Note: Purity and other specifications can vary between batches. It is recommended to consult the supplier's certificate of analysis for the most accurate information.

Oxytocin Receptor Signaling Pathway

[Leu3]-Oxytocin is an analog of oxytocin, which exerts its effects by binding to the oxytocin receptor (OTR), a G-protein coupled receptor (GPCR). The primary signaling cascade initiated by OTR activation involves the Gq alpha subunit.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. bocsci.com [bocsci.com]
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